Technical Guide: Thermochemical Characterization of 4-Acetylphenyl Acetate

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Compound of Interest

Compound Name:	*4-Acetylphenyl acetate*
CAS No.:	*13031-43-1*
Cat. No.:	*B1678270*

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Executive Summary

4-Acetylphenyl acetate (4-APA), also known as 4-acetoxyacetophenone (CAS 13031-43-1), serves as a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and as a model substrate for esterase kinetic profiling. Its structural dual-functionality—possessing both a ketone and a labile phenolic ester—makes it an ideal candidate for prodrug design, specifically as a precursor to 4-hydroxyacetophenone (a paracetamol analog precursor).

This guide provides a rigorous physicochemical baseline for 4-APA and outlines the standardized protocols required to determine its specific thermochemical constants (

,

), which are essential for process safety calculations and crystallization scale-up.

Molecular Architecture & Physicochemical Baseline

Before initiating thermodynamic analysis, the material must meet strict purity standards (>99% by HPLC). 4-APA crystallizes as a light beige powder.[1] The ester bond at the para position is

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the primary site of thermal and hydrolytic instability.

Table 1: Physicochemical Property Baseline

Property	Value / Range	Condition	Method/Source
Molecular Formula		-	-
Molecular Weight	178.18 g/mol	-	IUPAC Atomic Weights
Melting Point ( )	51 – 55 °C	1 atm	Capillary / DSC Onset [1]
Boiling Point ( )	290.5 °C	760 mmHg	Standard Distillation [2]
Boiling Point ( )	165 – 170 °C	14 mmHg	Vacuum Distillation [3]
Vapor Pressure	0.00207 mmHg	25 °C	Knudsen Effusion (Est.) [1]
Density	1.12 – 1.16 g/cm³	20 °C	Pycnometry [2]
Solubility	~4450 mg/L	Water, 25 °C	Shake-flask Method [1]

> *Analyst Note: The relatively low melting point (51–55 °C) requires careful handling during vacuum drying to avoid partial fusion or sintering, which can alter surface area for dissolution studies.*

Thermochemical Characterization Protocols

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While basic physical constants are established, specific enthalpy values for 4-APA often require empirical determination for new batches to ensure accuracy in process modeling. The following protocols are self-validating systems for deriving these values.

Phase Transition Thermodynamics (DSC)

The Enthalpy of Fusion (

) is critical for calculating solubility curves and cooling profiles for crystallization.

Experimental Protocol:

- Instrument: Differential Scanning Calorimeter (DSC), heat flux type.
- Calibration: Indium standard (

  ,

).
- Sample Prep: Weigh 3–5 mg of dried 4-APA into a hermetically sealed aluminum pan. Use an empty aluminum pan as the reference.
- Cycle:
  - Equilibrate at 0 °C.
  - Ramp 5 °C/min to 80 °C (First heating: erases thermal history).
  - Cool 10 °C/min to 0 °C.
  - Ramp 5 °C/min to 80 °C (Second heating: Data collection).
- Validation: The onset temperature should align with the capillary melting point (51–55 °C). The area under the endothermic peak represents

  .

Theoretical Baseline: Based on structural analogs (e.g., 4-methylphenyl acetate), the estimated

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is approximately 18–22 kJ/mol.

Enthalpy of Formation via Combustion Calorimetry

To determine the Standard Molar Enthalpy of Formation (

), we utilize a combustion cycle. This is the "Gold Standard" for energetic data.

Workflow Logic: The experiment measures the heat of combustion (

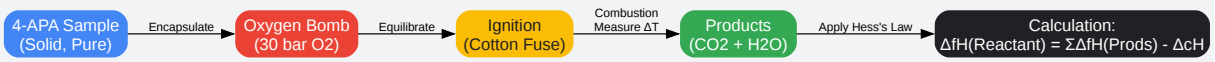
), which is converted to enthalpy (

). Using Hess's Law and the known formation enthalpies of products (

and

), we solve for the unknown

of 4-APA.



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Figure 1: Calorimetric workflow for determining Enthalpy of Formation.

Calculation Framework: The combustion reaction for 4-APA (

) is:

[2]

Where standard values are:

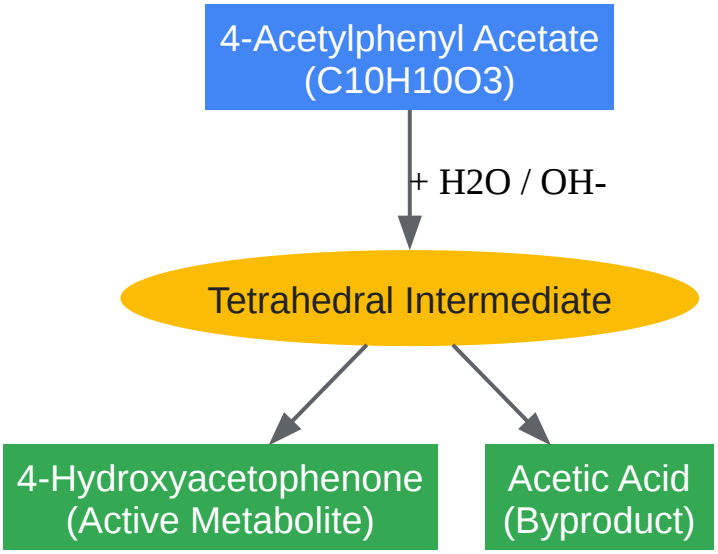
Kinetic Stability & Hydrolysis Pathways

In drug development, the in vivo half-life of 4-APA is dictated by its hydrolysis rate. The ester bond is susceptible to both acid and base catalysis, yielding 4-Hydroxyacetophenone and Acetic Acid.

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Hydrolysis Mechanism

The reaction follows pseudo-first-order kinetics under physiological conditions (pH 7.4, 37 °C).



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Figure 2: Hydrolytic degradation pathway of 4-APA.

Kinetic Protocol:

- Buffer Preparation: Phosphate buffer (pH 7.4).
- Detection: UV-Vis Spectrophotometry at 270 nm (monitoring the formation of the phenolate ion of 4-hydroxyacetophenone).
- Data Fit: Plot

  vs. time to determine the rate constant

  .[3]

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